

Comparative Guide: Structural Confirmation of 2-(Oxazol-5-yl)phenol via Spectroscopy

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Compound of Interest

Compound Name: 2-(Oxazol-5-yl)phenol

CAS No.: 391927-03-0

Cat. No.: B1358783

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Executive Summary

2-(Oxazol-5-yl)phenol represents a specific class of 2-substituted oxazoles where the phenolic ring is attached at the C5 position of the oxazole heterocycle. This structure is distinct from the more common 2-(oxazol-2-yl)phenol (often used in scintillators like POPOP) or the 4-yl regioisomers.

For researchers in drug discovery and materials science, confirming this specific regioisomer is critical because the position of the nitrogen atom relative to the phenolic hydroxyl group dictates the molecule's ability to undergo Excited-State Intramolecular Proton Transfer (ESIPT) and its efficacy as a pharmacophore.

This guide compares spectroscopic methodologies to definitively confirm the 5-yl isomer, distinguishing it from its 2-yl and 4-yl counterparts.^[1]

Part 1: The Structural Challenge

The primary challenge in characterizing **2-(oxazol-5-yl)phenol** is regioisomerism. The oxazole ring has three potential attachment points (C2, C4, C5). Standard low-resolution MS cannot

distinguish these isomers.

The Contenders

Isomer	Attachment Point	Key Structural Feature	Spectroscopic "Smoking Gun"
2-(Oxazol-5-yl)phenol	Oxazole C5	Target Molecule. Nitrogen is at position 3, allowing H-bonding.	Presence of Oxazole H2 and H4.
2-(Oxazol-2-yl)phenol	Oxazole C2	Common alternative. Nitrogen is at position 3. [2]	Absence of Oxazole H2. Presence of H4/H5.
2-(Oxazol-4-yl)phenol	Oxazole C4	Nitrogen is at position 3. [3] [4]	Presence of Oxazole H2 and H5. [4] [5] [6]

Part 2: Comparative Analysis of Techniques

1D NMR (¹H & ¹³C): The Screening Tool

Verdict: Necessary but insufficient for absolute certainty without reference standards.

- Mechanism: Detects the magnetic environment of protons on the oxazole ring.
- The Diagnostic Signal: In the 5-yl isomer, the C2 position is unsubstituted. You must observe a sharp singlet (or fine doublet) at 7.8 – 8.4 ppm corresponding to the proton at C2 (between Oxygen and Nitrogen).
- Limitation: If the sample is impure, the H2 singlet can be confused with other aromatic protons. Furthermore, distinguishing H4 (in 5-yl isomer) from H5 (in 4-yl isomer) based solely on chemical shift is risky due to solvent effects.

2D NMR (HMBC & NOESY): The Definitive Validator

Verdict: The Gold Standard. Required for publication-quality assignment.

- Mechanism (HMBC): Heteronuclear Multiple Bond Correlation traces long-range couplings (

and

) between protons and carbons.

- The Critical Pathway: You must prove the Phenol ring is attached to C5.
 - Look for a correlation from Phenol-H6 (ortho to linkage) to Oxazole-C5.
 - Look for a correlation from Oxazole-H4 to the Phenol-C1 (ipso carbon).
- Mechanism (NOESY): Nuclear Overhauser Effect Spectroscopy detects protons close in space ($<5 \text{ \AA}$).
 - ES IPT Confirmation: A strong NOE signal between the Phenol -OH and the Oxazole ring protons can confirm the cis-planar geometry required for hydrogen bonding.

Optical Spectroscopy (UV-Vis/Fluorescence): The Functional Proof

Verdict: Excellent auxiliary validation for the "ortho" relationship.

- Mechanism: If the structure is correct (ortho-substitution), the Phenol -OH and Oxazole N form an intramolecular hydrogen bond. Upon excitation, the proton transfers to the nitrogen (ES IPT), resulting in a large Stokes Shift (often $>100 \text{ nm}$).
- Observation: Absorbance in UV (e.g., 300-330 nm)

Emission in Yellow/Green (e.g., 450-550 nm). If the isomer is para or meta, or if the geometry is wrong (e.g., 4-yl isomer with steric twist), this phenomenon is drastically reduced.

Part 3: Experimental Protocols

Protocol A: Definitive Structural Elucidation via 2D NMR

This protocol assumes ~5-10 mg of purified compound.

- Solvent Selection: Dissolve 5 mg of sample in 0.6 mL DMSO-d₆.
 - Why DMSO? It inhibits rapid proton exchange, allowing the phenolic -OH signal to be observed as a sharp singlet (usually >10 ppm), which is critical for NOESY experiments.
- Acquisition (1D ¹H NMR): Acquire a standard proton spectrum (16 scans).
 - Checkpoint: Verify the presence of the Oxazole H2 singlet at ~8.0-8.4 ppm. If this is absent, you likely have the 2-yl isomer.
- Acquisition (HMBC): Set up a gradient-selected HMBC experiment optimized for long-range coupling of 8 Hz.
 - Focus: Zoom into the aromatic region (100-165 ppm in F1, 6.5-8.5 ppm in F2).
- Analysis Logic:
 - Identify the Oxazole C5 carbon (typically 145-155 ppm).
 - Confirm correlations to Oxazole H4 (4.5-5.5 ppm) and Phenol H6 (6.5-7.5 ppm).
 - Self-Validation: If Oxazole C5 shows a correlation to the Phenol protons, the linkage is confirmed.

Protocol B: Rapid ESIPT Screening (UV-Vis)

- Preparation: Prepare a 10⁻⁵ M solution in anhydrous Toluene or Cyclohexane (non-polar solvents promote intramolecular H-bonding).
- Blanking: Run a baseline correction with pure solvent.

- Scan: Collect Absorbance (200–500 nm) and Fluorescence Emission (excite at).
- Interpretation:
 - Positive Result: Dual emission or a single highly Stokes-shifted peak indicates the ortho-phenol-oxazole motif is intact.
 - Negative Result: Emission overlapping closely with absorbance (mirror image) suggests lack of ESIPT, pointing to incorrect regiochemistry or impurities.

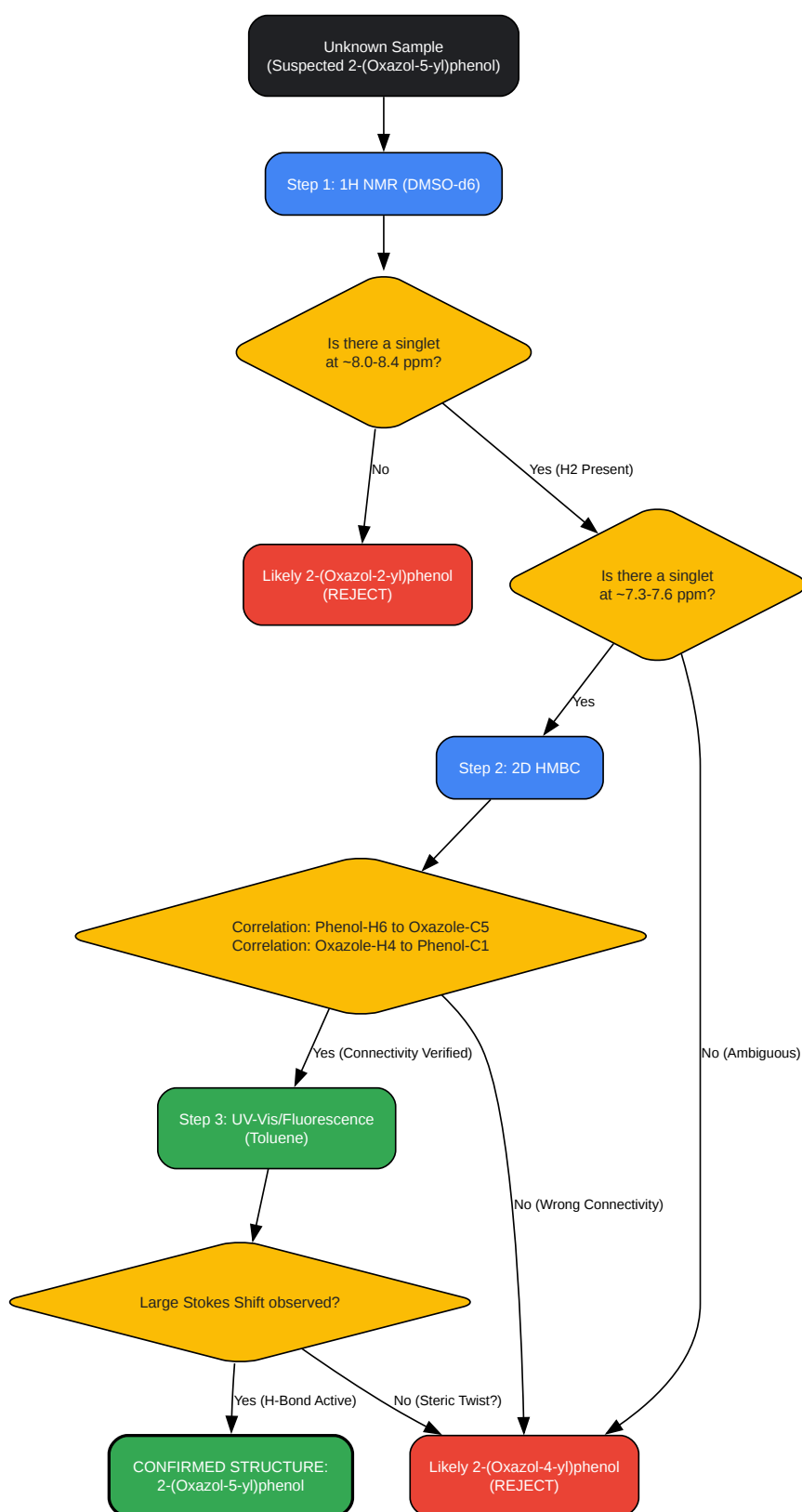
Part 4: Data Presentation & Logic Flow

Summary of Diagnostic NMR Shifts (DMSO-d)

Position	Atom Type	Approx. Shift ()	Multiplicity	Correlation (HMBC)
Oxazole C2	H	8.0 – 8.4	Singlet (s)	C4, C5
Oxazole C4	H	7.3 – 7.6	Singlet (s)	C2, C5, Phenol-C1
Phenol -OH	H	10.0 – 11.5	Broad s	Phenol C1, C2
Phenol C1	C	110 – 120	Quaternary	Oxazole H4 ()

Structural Elucidation Logic Flow

The following diagram illustrates the decision-making process to confirm the **2-(Oxazol-5-yl)phenol** structure using the data above.

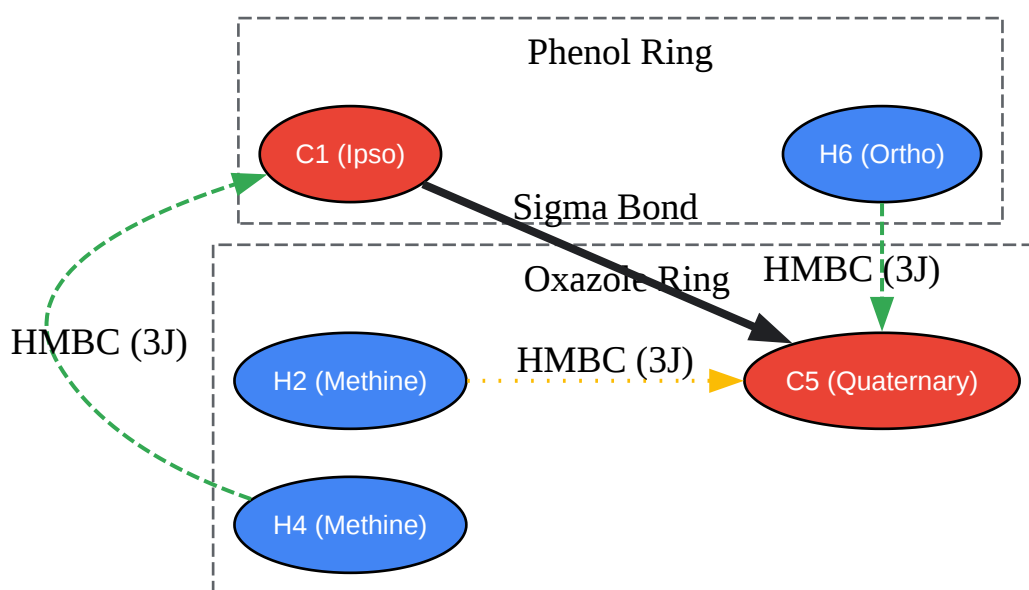


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Caption: Decision tree for distinguishing oxazole regioisomers. The presence of the H2 proton and specific HMBC correlations are the primary filters.

HMBC Connectivity Visualization

This diagram visualizes the specific Heteronuclear Multiple Bond Correlations required to prove the 5-yl attachment.



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Caption: Critical HMBC correlations. Green dashed arrows represent the definitive 3-bond couplings across the ring-to-ring linkage that confirm the 5-yl isomer.

References

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